

Technical Guide: Physicochemical Properties of 4,5-Dimethyloctane

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Compound of Interest

Compound Name: 4,5-Dimethyloctane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of **4,5-dimethyloctane**, including established values and the experimental protocols for their determination. This information is critical for the handling, processing, and application of this compound in research and development settings.

Core Physicochemical Data

The essential physical properties of **4,5-dimethyloctane** are summarized in the table below for quick reference.

Property	Value	Units
Boiling Point	162.14	°C
Density	0.7430	g/cm ³

Experimental Protocols

The following sections detail the standardized and general laboratory methodologies for the determination of the boiling point and density of organic liquids such as **4,5-dimethyloctane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, this is a key indicator of identity and purity.

1. Standardized Method: ASTM D1078

A common and precise method for determining the distillation range of volatile organic liquids is outlined in ASTM D1078.^{[1][2][3]} This standard test method is applicable to hydrocarbons like **4,5-dimethyloctane**.^{[1][3]}

- Principle: A specified volume of the liquid is distilled under controlled conditions. The temperature of the vapor is monitored as the distillation proceeds, and the temperature range from the initial boiling point to the dry point is recorded.
- Apparatus: Distillation flask, condenser, graduated cylinder for receiving the distillate, and a calibrated thermometer or temperature probe.
- Procedure:
 - A 100 mL sample of **4,5-dimethyloctane** is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled, ensuring all connections are secure. Cooling water is circulated through the condenser.
 - The flask is heated, and the rate of distillation is adjusted to be uniform.
 - The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.
 - The temperature is continuously monitored as the distillation proceeds. The boiling point is the stable temperature observed during the main phase of distillation.
 - The barometric pressure is recorded and the observed boiling point is corrected to standard pressure if necessary.

2. Micro Boiling Point Determination (Thiele Tube Method)

For smaller sample quantities, a micro boiling point determination using a Thiele tube is a suitable alternative.

- Principle: A small amount of the sample is heated in a tube along with an inverted capillary tube. As the liquid is heated, the air trapped in the capillary tube expands and escapes. When the sample is cooled, the liquid is drawn into the capillary tube at the point where the external pressure equals the vapor pressure of the liquid. The temperature at which this occurs is the boiling point.
- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube, and a heat source.
- Procedure:
 - A small amount of **4,5-dimethyloctane** is placed in the Durham tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the liquid.
 - The Durham tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The Thiele tube is gently heated. A stream of bubbles will emerge from the capillary tube.
 - The heat source is removed, and the liquid is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is a fundamental physical property defined as the mass per unit volume of a substance.

1. Standardized Method: ASTM D4052

This standard test method covers the determination of the density of liquids using a digital density meter and is widely used for petroleum products and other chemicals.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Principle: A small volume of the liquid sample is introduced into an oscillating U-tube. The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This frequency change is directly related to the density of the liquid.[\[4\]](#)[\[5\]](#)
- Apparatus: Digital density meter with an oscillating U-tube, and a means for temperature control.
- Procedure:
 - The instrument is calibrated using two standards of known density (e.g., dry air and distilled water).
 - The temperature of the measurement cell is set to the desired value and allowed to stabilize.
 - A small sample of **4,5-dimethyloctane** is injected into the U-tube, ensuring no air bubbles are present.
 - The instrument measures the oscillation period and calculates the density based on the calibration.
 - The measurement is typically repeated to ensure accuracy.

2. General Laboratory Method (Pycnometer or Graduated Cylinder)

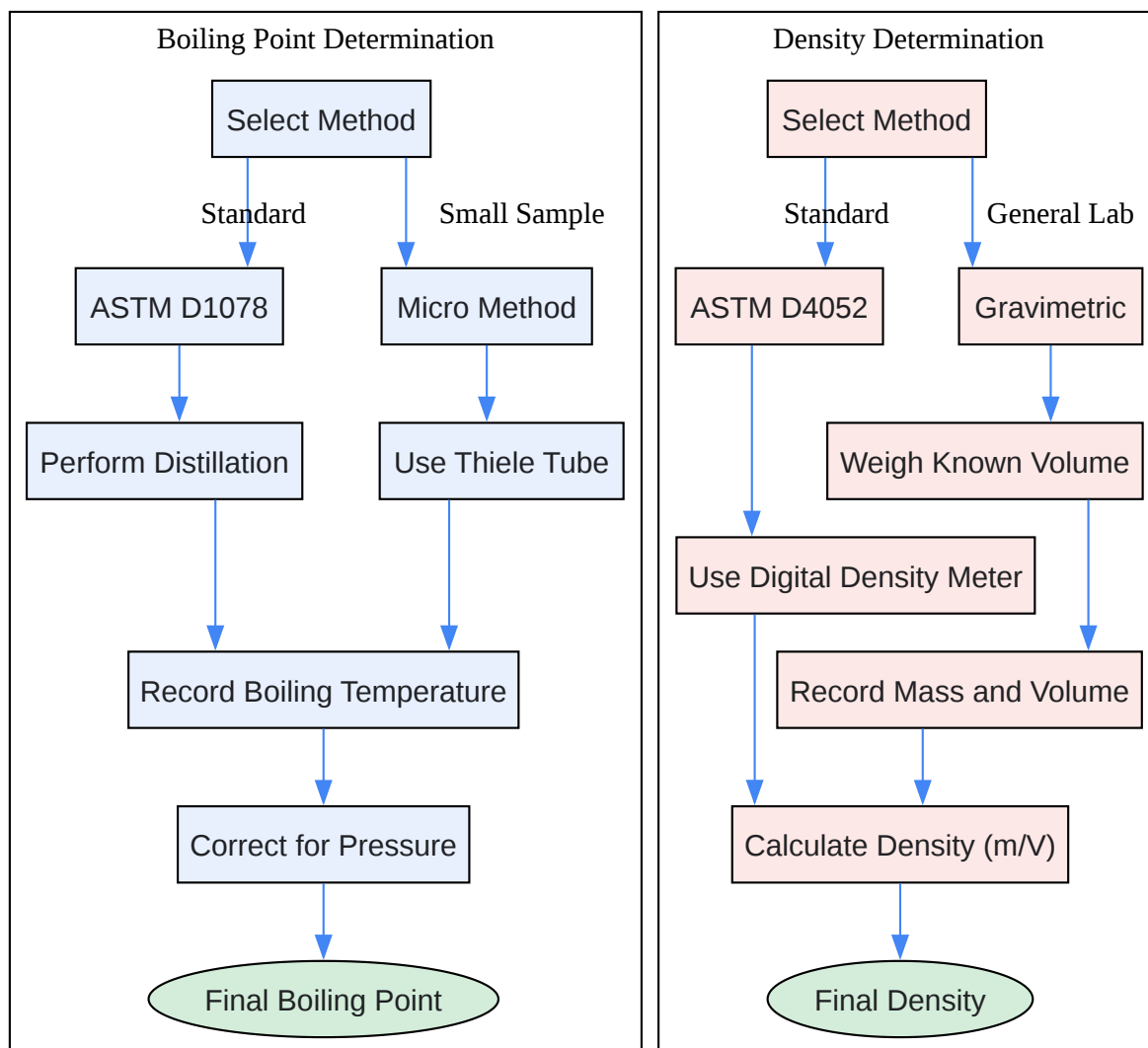
A more classical and accessible method for determining density involves measuring the mass and volume of a sample.

- Principle: The mass of a known volume of the liquid is measured, and the density is calculated by dividing the mass by the volume.[\[8\]](#)
- Apparatus: A pycnometer (for high precision) or a graduated cylinder, and an analytical balance.
- Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured on an analytical balance.
- A specific volume of **4,5-dimethyloctane** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. For improved accuracy, the measurements should be repeated and an average value calculated.[8]

Workflow Visualization

The logical flow for the experimental determination of the boiling point and density of **4,5-dimethyloctane** is depicted in the following diagram.



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Caption: Experimental workflows for determining the boiling point and density of **4,5-dimethyloctane**.

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